

The Discovery and Development of Pentorex: A Technical Overview

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Compound of Interest

Compound Name: Pentorex

Cat. No.: B1222034

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Abstract

Pentorex, also known by its chemical name phenpentetermine or α,β -dimethylamphetamine, is a stimulant drug of the amphetamine class. Developed in the 1960s, it was primarily investigated for its anorectic and diuretic properties. This technical guide provides a comprehensive overview of the discovery, history, and development of **Pentorex**, with a focus on its chemical properties, synthesis, and pharmacological profile. Due to the historical nature of its primary development, some of the original detailed experimental data is not readily available in modern databases. This document synthesizes the available information from historical scientific literature and patents to provide a detailed account for researchers and drug development professionals.

Introduction and Historical Context

Pentorex (brand name Modatrop) was developed by the German pharmaceutical company Nordmark in the 1960s.^[1] It emerged during a period of intense research into amphetamine derivatives for various therapeutic applications, including as appetite suppressants in the management of obesity. The primary goals for developing new anorectic agents at the time were to separate the appetite-suppressant effects from the central nervous system stimulation and abuse potential associated with amphetamine.

Pentorex is chemically related to phentermine (α -methylamphetamine), another anorectic agent developed around the same time.^[1] Its development was documented in a series of pharmacological studies published in German scientific journals in the mid-1960s.^[1] A British patent was also issued to Nordmark in 1965 for "A Substituted Butylamine and Salts thereof," which likely covers **Pentorex**.^[1]

Chemical Properties and Synthesis

Pentorex is a chiral compound with the chemical formula $C_{11}H_{17}N$. Its IUPAC name is 2-methyl-3-phenylbutan-2-amine.^[1]

Table 1: Chemical and Physical Properties of **Pentorex**

Property	Value
Molecular Formula	$C_{11}H_{17}N$
Molar Mass	163.26 g/mol
IUPAC Name	2-methyl-3-phenylbutan-2-amine
Synonyms	Phenpentermine, α,β -Dimethylamphetamine, Modatrop
CAS Number	434-43-5

Source: Wikipedia^[1], PubChem

Proposed Synthesis of Pentorex

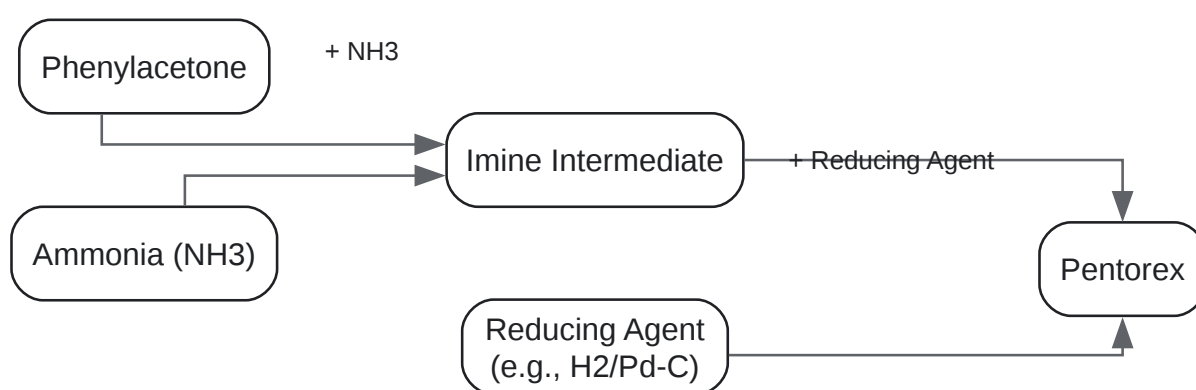
While a specific, detailed experimental protocol for the industrial synthesis of **Pentorex** by Nordmark is not publicly available, a plausible synthetic route can be proposed based on established methods for the synthesis of amphetamine derivatives. A likely method is the reductive amination of a suitable ketone precursor.

Experimental Protocol: Proposed Reductive Amination for **Pentorex** Synthesis

- Reaction: Phenylacetone is reacted with ammonia in the presence of a reducing agent, such as hydrogen gas with a metal catalyst (e.g., palladium on carbon) or a hydride reducing

agent (e.g., sodium cyanoborohydride).

- Intermediate Formation: This reaction proceeds through the formation of an imine intermediate.
- Reduction: The imine is then reduced to form the primary amine, yielding **Pentorex**.
- Purification: The final product would be purified through distillation or crystallization of a salt form (e.g., hydrochloride).



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Proposed synthesis of **Pentorex** via reductive amination.

Pharmacological Profile

The primary pharmacological effects of **Pentorex** are its anorectic and diuretic actions.[1] The initial studies in the 1960s aimed to characterize these effects.

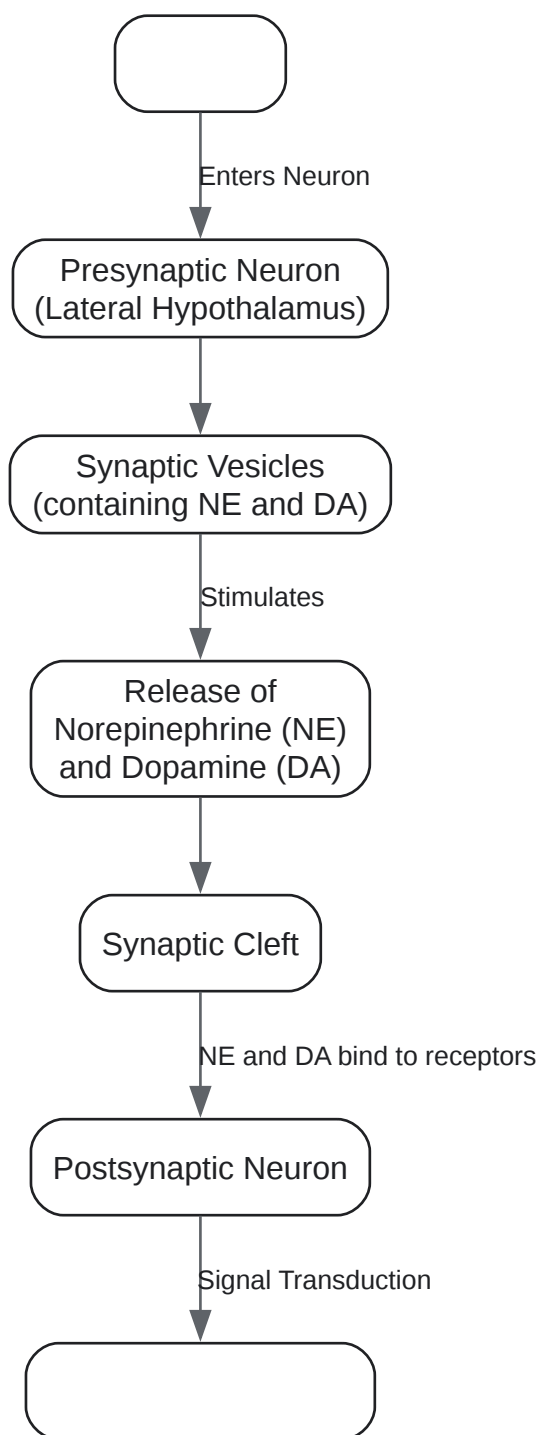
Anorectic Effect and Mechanism of Action

The anorectic effect of **Pentorex** is believed to be similar to that of other amphetamine-based appetite suppressants like phentermine. These compounds act as sympathomimetic amines, stimulating the release of catecholamines, primarily norepinephrine and to a lesser extent dopamine, in the central nervous system.[2][3]

Signaling Pathway for Anorectic Effect

The proposed mechanism involves the following steps:

- **Pentorex** crosses the blood-brain barrier.
- It stimulates the release of norepinephrine and dopamine from presynaptic nerve terminals in the lateral hypothalamus, an area of the brain that regulates hunger and satiety.
- Increased levels of these neurotransmitters in the synaptic cleft enhance signaling to postsynaptic neurons, leading to a suppression of appetite.



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- To cite this document: BenchChem. [The Discovery and Development of Pentorex: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222034#discovery-and-history-of-pentorex-development]

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